

# Application Notes and Protocols for AZD-9574

## Cell Permeability Assay

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### Compound of Interest

Compound Name: AZD-9574-acid

Cat. No.: B15586719

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

AZD-9574 is a potent and selective inhibitor of Poly(ADP-ribose) polymerase 1 (PARP1), a key enzyme in the DNA damage response (DDR) pathway.<sup>[1][2][3][4][5][6]</sup> By inhibiting PARP1, AZD-9574 prevents the repair of DNA single-strand breaks, which can lead to the formation of more lethal double-strand breaks, particularly in cancer cells with deficiencies in other DNA repair pathways like homologous recombination repair (HRR).<sup>[7][8][9]</sup> This mechanism of action, known as synthetic lethality, makes PARP inhibitors a promising therapeutic strategy for cancers with BRCA1/2 mutations and other HRD backgrounds.<sup>[8][9]</sup>

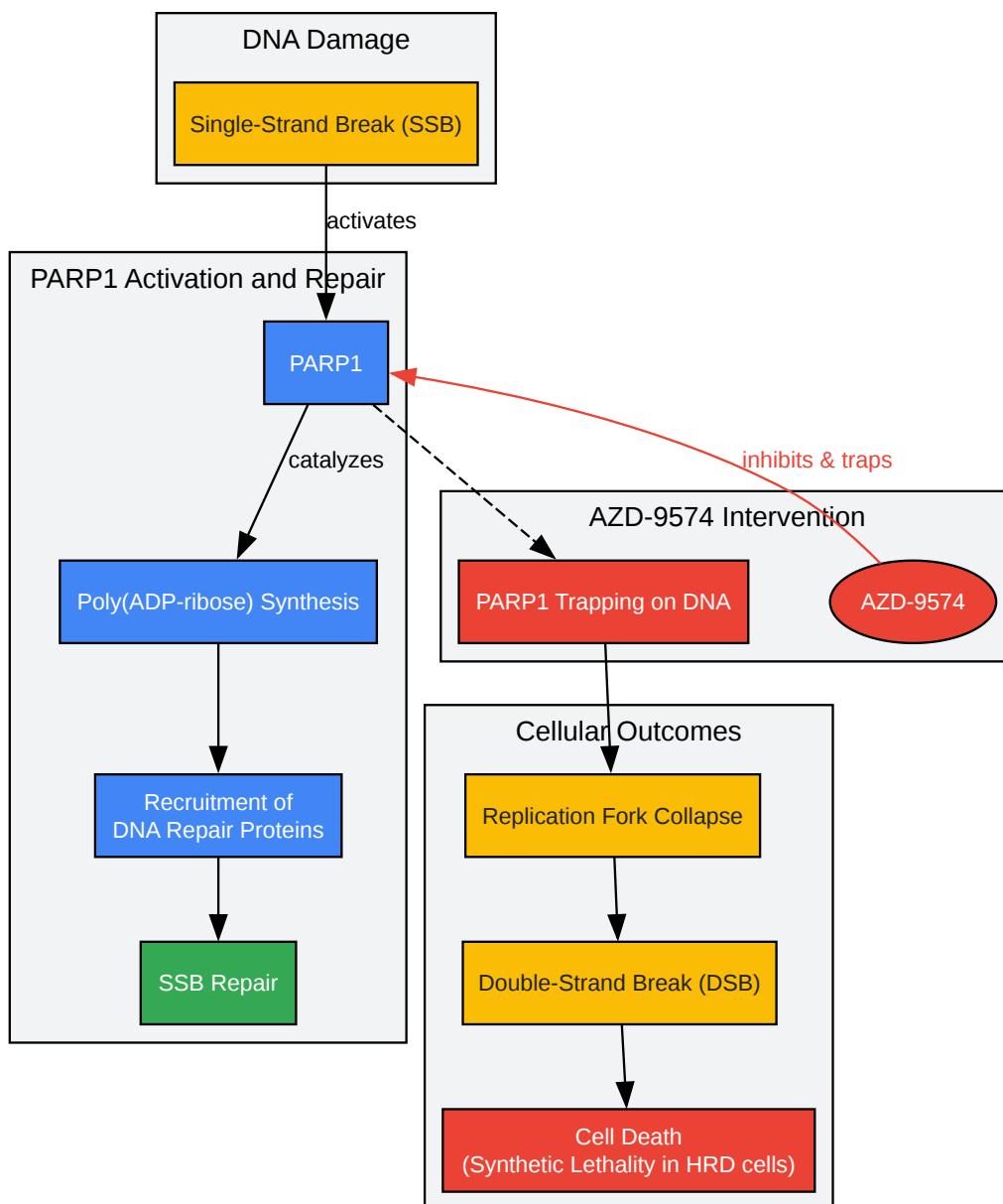
A critical characteristic of AZD-9574 is its ability to penetrate the central nervous system (CNS), making it a potential treatment for primary brain tumors and brain metastases.<sup>[2][10][11][12]</sup> The cell permeability of a drug is a crucial factor determining its bioavailability and ability to reach its intracellular target. AZD-9574 has been specifically designed for improved permeability and reduced efflux by transporters such as P-glycoprotein (P-gp) and Breast Cancer Resistance Protein (BCRP).<sup>[8][10][13]</sup> In vitro permeability assays, such as those using Caco-2 and MDCK cell lines, are essential for evaluating these properties.<sup>[8][13]</sup>

These application notes provide a detailed protocol for assessing the cell permeability and efflux potential of AZD-9574 and its metabolites using the Caco-2 cell permeability assay as a

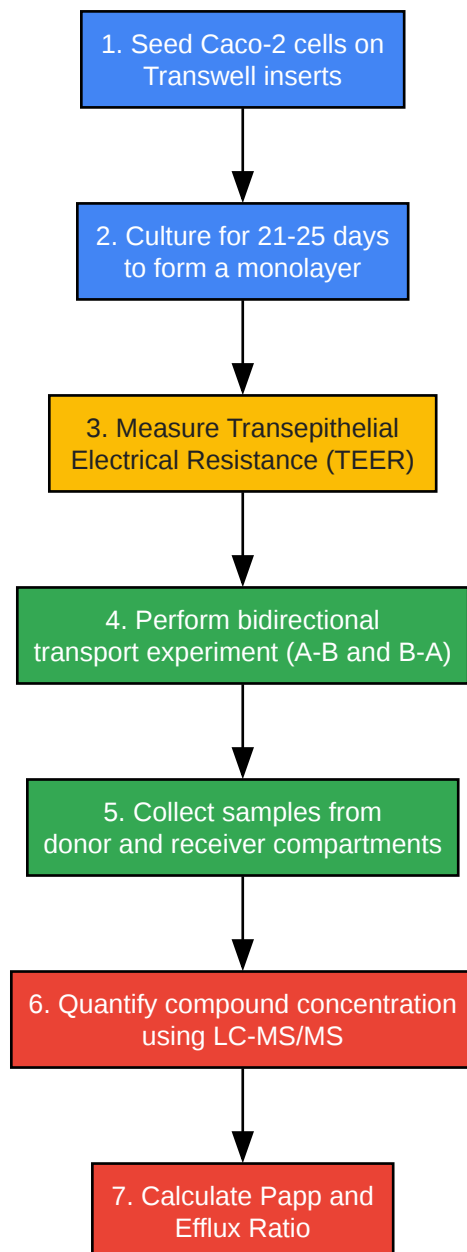
primary model.

## Signaling Pathway and Experimental Workflow

## PARP1 Inhibition Signaling Pathway



## Caco-2 Permeability Assay Workflow



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